

An In-depth Technical Guide on the Stability and Reactivity of Dimethylethylamine Alane

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Compound of Interest

Compound Name: *aluminum;N,N-dimethylethanamine*

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Dimethylethylamine alane, systematically known as (Ethyldimethylamine)trihydroaluminum and often abbreviated as DMEAA, is an organometallic compound with significant applications in chemical vapor deposition (CVD) and as a selective reducing agent in organic synthesis.^{[1][2]} Its utility is intrinsically linked to its chemical stability and reactivity profile. This guide provides a comprehensive overview of these characteristics, supported by available data and experimental observations.

Physical and Chemical Properties

DMEAA is a colorless liquid at ambient temperatures, which makes it a convenient precursor for vapor-phase applications.^{[3][4]} Key physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₄ H ₁₄ AlN	[2]
Molecular Weight	103.14 g/mol	[2][5]
Appearance	Colorless Liquid	[4]
Melting Point	11-15 °C	[2][4]
Boiling Point	50-55 °C at 0.05 mmHg	[2][4]
Density	0.837 g/mL at 25 °C	[2]
Vapor Pressure	1.5 Torr at room temperature	[6]
Flash Point	-20 °C (-4 °F)	[2][4]

Stability

The stability of DMEAA is a critical factor for its storage, handling, and application. It is known to have limited thermal stability and is highly sensitive to atmospheric conditions.

DMEAA exhibits moderate thermal stability. While it is a liquid at room temperature, it can slowly decompose, leading to the generation of potentially high pressures in sealed containers. [3] For safe storage, it is recommended to keep the compound at temperatures below 5°C under a dry, inert atmosphere.[7]

The thermal decomposition of DMEAA is a key process in its application for the chemical vapor deposition of aluminum films. The deposition rate of aluminum is highly dependent on the substrate temperature. Studies have shown that the deposition rate can decrease abruptly at temperatures above 200°C.[8] This phenomenon is attributed to the gas-phase decomposition of DMEAA and an increased desorption rate of alane (AlH₃) from the film surface at higher temperatures.[8] The decomposition in the gas phase can involve the formation of alane oligomers.[8]

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DMEAA is highly reactive with air and moisture.[7] It should be handled exclusively under an inert atmosphere, such as in a glove box or a sealed system, to prevent degradation and ensure safety.[7]

Reactivity

The reactivity of DMEAA is primarily dictated by the presence of the alane (AlH_3) moiety, which is a powerful reducing agent.

DMEAA reacts violently with water and other protic materials like alcohols and alkalis, producing flammable hydrogen gas.[7] This reactivity necessitates stringent handling procedures to avoid contact with moisture.[7] Hazardous decomposition products can include aluminum oxides, carbon monoxide, formaldehyde, and hydrogen.[7]

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DMEAA is a versatile and selective reducing agent in organic synthesis.[2] It is particularly useful for the reduction of various functional groups. For instance, it has been employed in the synthesis of dihydroflustramine C and flustramine E alkaloids through the selective reduction of brominated γ -lactams.[1] It can also be used for the hydroalumination of nitriles and isonitriles.

Beyond its use in CVD for aluminum films, DMEAA serves as a precursor for other materials.[6] [8] It has been utilized in the preparation of aluminum nanoparticles and in the fabrication of ternary material systems like AlTiN when combined with other precursors.[9] The sonochemically assisted thermal decomposition of DMEAA with titanium (IV) isopropoxide in the presence of oleic acid can yield air-stable, size-selective aluminum core-shell nanoparticles.[10][11]

Experimental Protocols

Detailed experimental protocols are often proprietary or specific to the research context. However, a general workflow for studying thermal stability or reactivity can be outlined.

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Methodology:

- **Sample Preparation:** All sample handling must be performed in an inert atmosphere (e.g., a glovebox) to prevent premature reaction with air or moisture.
- **Instrumentation:** A simultaneous thermal analyzer (STA) capable of performing both Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) is typically used.
- **Procedure:** A small, accurately weighed sample is placed in an inert crucible (e.g., alumina). The instrument is sealed and purged with a high-purity inert gas. The sample is then heated according to a predefined temperature ramp, and the mass loss and heat flow are recorded as a function of temperature.

Safety and Handling

Given its high reactivity and flammability, stringent safety precautions are mandatory when working with DMEAA.

Hazard	Handling Precaution	Reference
Flammability	Highly flammable liquid and vapor. Keep away from heat, sparks, and open flames. Use non-sparking tools and explosion-proof equipment.	[7][12]
Reactivity with Water	Reacts violently with water, releasing flammable gases. Do not allow contact with water or moisture.	[7]
Air Sensitivity	Do not allow contact with air. Handle under an inert gas.	[7]
Corrosivity	Causes severe skin burns and eye damage.	[12]
Personal Protective Equipment	Wear protective gloves, clothing, and eye/face protection. Work in a glove box or a sealed system with proper ventilation.	[7]
Fire Extinguishing	Use dry chemical powder, lime, sand, or soda ash. DO NOT USE WATER.	[7]

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